

rocuronium metabolism 17-desacetylorocuronium metabolite activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rocuronium

CAS No.: 119302-91-9

Cat. No.: S541754

Get Quote

Rocuronium & 17-Desacetylorocuronium Profile

Property	Rocuronium (Parent Drug)	17-Desacetylorocuronium (Metabolite)
Metabolic Pathway	Primarily hepatic (minimal metabolism) [1] [2]	Formed via deacetylation [3] [4]
Potency/Activity	Active neuromuscular blocking agent	Very low potency; negligible clinical contribution [2]
Quantitative Presence in Plasma	-	Mean ~178 µg/L after 0.6 mg/kg dose [2]

| **Primary Elimination Routes** | **Bile/Feces:** Major route (up to ~43% of dose) [5] **Urine:** ~26% of dose (0.6 mg/kg) [5] | Detected in small amounts in urine, bile, and feces [5] [4] | | **Analytical LOQ** | 26 ng/mL [3] | 870 ng/mL [3] | | **Extraction Efficiency in Assay** | ~75% [3] | ~50% [3] |

Experimental Protocol for Quantification

The established method for simultaneous determination of **rocuronium** and 17-desacetyl**rocuronium** in human plasma uses **gas chromatography-mass spectrometry (GC-MS)** [3].

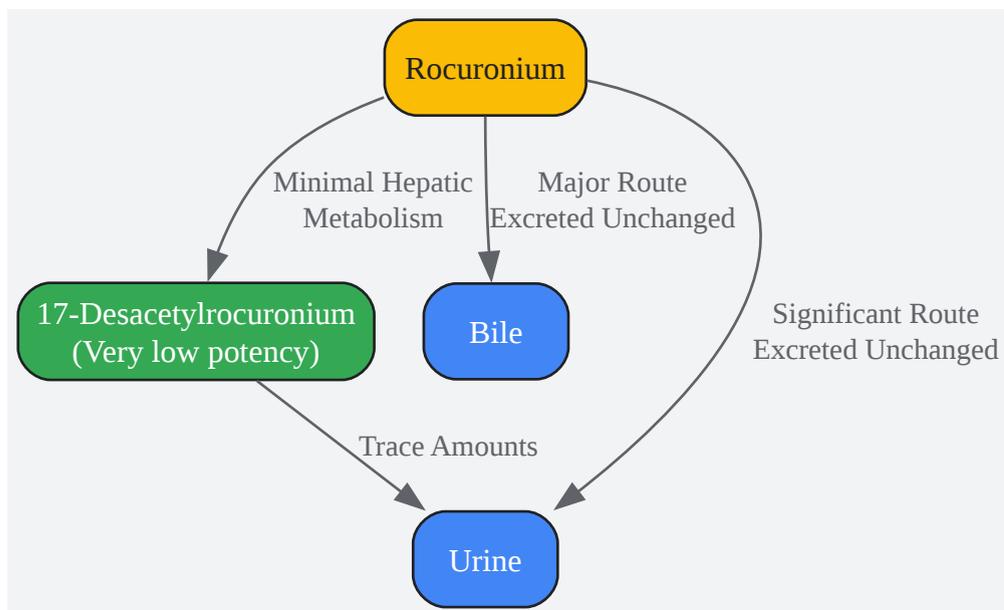
- **Sample Preparation:** The method involves forming an **iodide ion pair** and a single-step **liquid-liquid extraction** using dichloromethane [3].
- **Internal Standard:** **3-Desacetylvecuronium** is used as the internal standard [3].
- **Key Performance Metrics:**
 - The **limit of quantification (LOQ)** is significantly higher for the metabolite, indicating low abundance and limiting its practical pharmacokinetic study [3].
 - The **extraction efficiency** is approximately 75% for **rocuronium** and 50% for its metabolite [3].
- **Application:** This assay has been successfully used to measure plasma concentrations in patients undergoing general surgery and liver transplantation [3].

Pharmacological and Clinical Significance

- **Minimal Metabolic Involvement:** **Rocuronium** is viewed as a drug that undergoes no detectable metabolism to a pharmaceutically active or significant extent [2]. This is an advantage over vecuronium, which forms active metabolites that can lead to prolonged paralysis [2].
- **Elimination Pathways:** **Rocuronium** is excreted largely unchanged. A study found **57% of the administered dose** was recovered over 4-8 days, with **~27% in urine** and **~31% in feces** [5]. Biliary excretion is a major pathway, with high drug concentrations found in bile and liver tissue [5].
- **Low Metabolite Impact:** The high quantification limit and low plasma concentrations of 17-desacetyl**rocuronium** make it very unlikely to contribute to neuromuscular blocking effects [2].

Rocuronium Metabolism and Elimination Pathway

The following diagram summarizes the metabolic fate and elimination pathways of **rocuronium** bromide based on the available research data.



[Click to download full resolution via product page](#)

This visualization shows that **rocuronium** is primarily eliminated unchanged via hepatic (bile) and renal routes, with minimal conversion to a clinically insignificant metabolite.

Research Gaps and Future Directions

- **Limited Metabolite Studies:** The 17-desacetyl**rocuronium** metabolite is poorly characterized due to low plasma concentrations and high analytical detection limits [3] [4].
- **Analytical Challenges:** The high LOQ for 17-desacetyl**rocuronium** limits practical application in pharmacokinetic studies [3]. More sensitive modern LC-MS/MS methods could provide better insight.
- **Clinical Impact:** The low potency and minimal plasma levels of 17-desacetyl**rocuronium** indicate it does not contribute to neuromuscular blockade, making **rocuronium** preferable to vecuronium in critical care [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Rocuronium - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
2. bromide: Mechanism, Pharmacology, Elimination... Rocuronium [chemicalbook.com]
3. Gas chromatographic-mass spectrometric assay for rocuronium with... [pubmed.ncbi.nlm.nih.gov]
4. Clinical Pharmacology of Rocuronium in Infants and Children [auctoresonline.org]
5. Urinary, biliary and faecal excretion of rocuronium in humans [sciencedirect.com]

To cite this document: Smolecule. [rocuronium metabolism 17-desacetylorocuronium metabolite activity]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b541754#rocuronium-metabolism-17-desacetylorocuronium-metabolite-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com